

Technical Guide: Physicochemical Properties of [4-(Methylthio)phenoxy]acetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **[4-(Methylthio)phenoxy]acetic acid**

Cat. No.: **B170679**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

[4-(Methylthio)phenoxy]acetic acid, with the CAS number 15267-49-9, is a sulfur-containing phenoxyacetic acid derivative.^[1] Its structure, featuring a methylthio group on the phenyl ring linked to an acetic acid moiety via an ether bond, suggests potential for diverse chemical interactions and biological activities. This technical guide provides a comprehensive overview of the core physicochemical properties of this compound, essential for its application in research and development.

Physicochemical Properties

A summary of the available quantitative data for **[4-(Methylthio)phenoxy]acetic acid** is presented below. It is important to note that experimental data for several key parameters are not readily available in the public domain. In such cases, predicted values from computational models have been included and are clearly indicated.

Table 1: Summary of Physicochemical Properties of **[4-(Methylthio)phenoxy]acetic acid**

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃ S	[1]
Molecular Weight	198.24 g/mol	[1]
Physical Form	White to Yellow Solid	[1]
Melting Point	Data not available	[2]
Boiling Point	359.2 °C at 760 mmHg (Predicted)	[3]
pKa	Data not available	[2]
Water Solubility	Data not available	[2]
logP	Data not available	[2]
Flash Point	171 °C (Predicted)	[3]

Experimental Protocols

Detailed experimental protocols for the determination of key physicochemical properties are outlined below. These are generalized methods and may require optimization for **[4-(Methylthio)phenoxy]acetic acid**.

Melting Point Determination

The melting point of a solid is a measure of its purity and can be determined using a capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of **[4-(Methylthio)phenoxy]acetic acid** is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.

- The temperature at which the substance begins to melt and the temperature at which it is completely liquid are recorded as the melting range.

pKa Determination

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution.

Potentiometric titration is a common method for its determination.

Methodology:

- A solution of **[4-(Methylthio)phenoxy]acetic acid** of known concentration is prepared in a suitable solvent (e.g., water or a water/organic solvent mixture).
- A calibrated pH electrode is immersed in the solution.
- A standardized solution of a strong base (e.g., NaOH) is gradually added to the solution.
- The pH of the solution is recorded after each addition of the titrant.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

Octanol-Water Partition Coefficient (logP) Determination

The octanol-water partition coefficient (logP) is a measure of the lipophilicity of a compound.

The shake-flask method is a standard technique for its experimental determination.

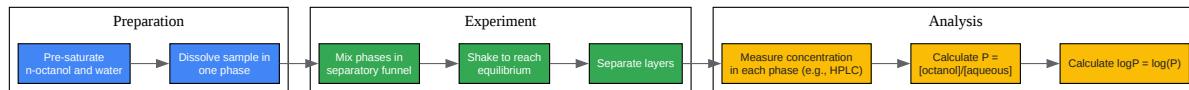
Methodology:

- Equal volumes of n-octanol and water are pre-saturated with each other.
- A known amount of **[4-(Methylthio)phenoxy]acetic acid** is dissolved in one of the phases.
- The two phases are mixed in a separatory funnel and shaken until equilibrium is reached.
- The layers are separated.

- The concentration of the compound in each phase is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy or HPLC).
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- logP is the logarithm of the partition coefficient.

Visualizations

Experimental Workflow for logP Determination



[Click to download full resolution via product page](#)

Caption: Workflow for logP determination by the shake-flask method.

Due to the lack of available information on specific signaling pathways for **[4-(Methylthio)phenoxy]acetic acid**, a generalized experimental workflow is provided.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [4-(METHYLTHIO)PHENOXY]ACETIC ACID | 15267-49-9 [sigmaaldrich.com]
- 2. aaronchem.com [aaronchem.com]
- 3. 2-(4-methylsulfanylphenoxy)acetic acid15267-49-9,Purity95+%,Shanghai Bi De Pharmaceutical Technology Co., Ltd. [molbase.com]

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of [4-(Methylthio)phenoxy]acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b170679#physicochemical-properties-of-4-methylthio-phenoxy-acetic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com